

# An In-depth Technical Guide to Ethyl 2-oxo-2-(2-oxocyclohexyl)acetate

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## Compound of Interest

Compound Name: *Ethyl oxo(2-oxocyclohexyl)acetate*

Cat. No.: B1266542

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of ethyl 2-oxo-2-(2-oxocyclohexyl)acetate, a key building block in synthetic organic chemistry. This document details its chemical identity, properties, synthesis, and applications, with a focus on its relevance to pharmaceutical research and development.

## Chemical Identity and Properties

Ethyl 2-oxo-2-(2-oxocyclohexyl)acetate is a dicarbonyl compound featuring a cyclohexanone ring and an ethyl glyoxylate moiety. Its unique structure makes it a versatile intermediate for the synthesis of more complex molecules.

IUPAC Name: ethyl 2-oxo-2-(2-oxocyclohexyl)acetate[1]

CAS Number: 5396-14-5[1][2]

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	198.22 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid	
Purity	≥95%	<a href="#">[2]</a>
Storage	4°C or Refrigerator	<a href="#">[2]</a>
Topological Polar Surface Area (TPSA)	60.44 Å <sup>2</sup>	<a href="#">[2]</a>
logP	0.8779	<a href="#">[2]</a>
Hydrogen Bond Acceptors	4	<a href="#">[2]</a>
Hydrogen Bond Donors	0	<a href="#">[2]</a>
Rotatable Bonds	3	<a href="#">[2]</a>

Table 2: Safety Information

Hazard Statement	GHS Code
Harmful if swallowed	H302
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Source: Aggregated GHS information from ECHA C&L Inventory.[\[1\]](#)

## Synthesis

The primary method for synthesizing ethyl 2-oxo-2-(2-oxocyclohexyl)acetate is the Claisen condensation reaction between cyclohexanone and diethyl oxalate.[\[3\]](#)[\[4\]](#) This reaction is typically carried out in the presence of a strong base, such as sodium ethoxide, which

facilitates the formation of an enolate from cyclohexanone. The enolate then acts as a nucleophile, attacking one of the carbonyl carbons of diethyl oxalate.

## Experimental Protocol: Claisen Condensation

The following is a generalized protocol for the Claisen condensation to produce ethyl 2-oxo-2-(2-oxocyclohexyl)acetate, based on standard procedures for this type of reaction.

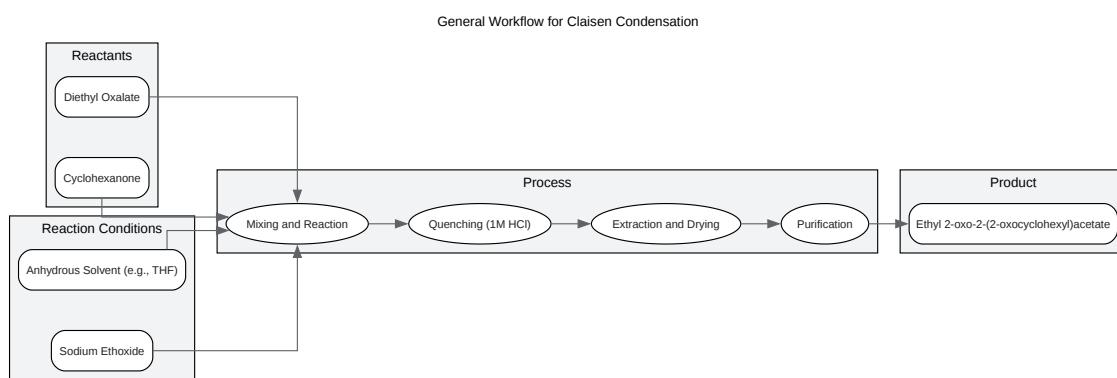
### Materials:

- Cyclohexanone
- Diethyl oxalate
- Sodium ethoxide (or sodium metal in absolute ethanol)
- Anhydrous solvent (e.g., tetrahydrofuran (THF) or ethanol)[5]
- 1 M Hydrochloric acid (for quenching)[5]
- Ethyl acetate (for extraction)[5]
- Brine (for washing)[5]
- Anhydrous sodium sulfate (for drying)[5]

### Procedure:

- Preparation of the Base: A solution of sodium ethoxide in the chosen anhydrous solvent is prepared.
- Reaction Initiation: To a solution of diethyl oxalate in the anhydrous solvent under an inert atmosphere (e.g., argon), the sodium ethoxide solution is added.[5]
- Addition of Cyclohexanone: A solution of cyclohexanone in the anhydrous solvent is then added to the reaction mixture. The reaction is stirred for a specified period, which can range from minutes to several hours, at room temperature or with heating.[5]
- Quenching: The reaction is quenched by the addition of 1 M hydrochloric acid.[5]

- Workup: Brine is added to the mixture, which is then extracted with ethyl acetate. The combined organic layers are washed with brine and dried over anhydrous sodium sulfate.[5]
- Purification: The solvent is removed under reduced pressure, and the resulting crude product can be purified by methods such as vacuum distillation or column chromatography.



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Caption: General workflow for the synthesis of ethyl 2-oxo-2-(2-oxocyclohexyl)acetate.

## Applications in Drug Development

Ethyl 2-oxo-2-(2-oxocyclohexyl)acetate serves as a crucial building block in the synthesis of bioactive molecules, particularly in the field of immunology. Its dicarbonyl functionality allows for

a variety of subsequent chemical transformations, making it a valuable starting material for the construction of heterocyclic compounds and other complex molecular scaffolds that are of interest in drug discovery. While specific drug candidates synthesized from this intermediate are often proprietary, its role as a precursor to novel immunotherapies is an active area of research.

## Spectroscopic Data

The structural confirmation of ethyl 2-oxo-2-(2-oxocyclohexyl)acetate is typically achieved through various spectroscopic methods.

Table 3: Spectroscopic Data

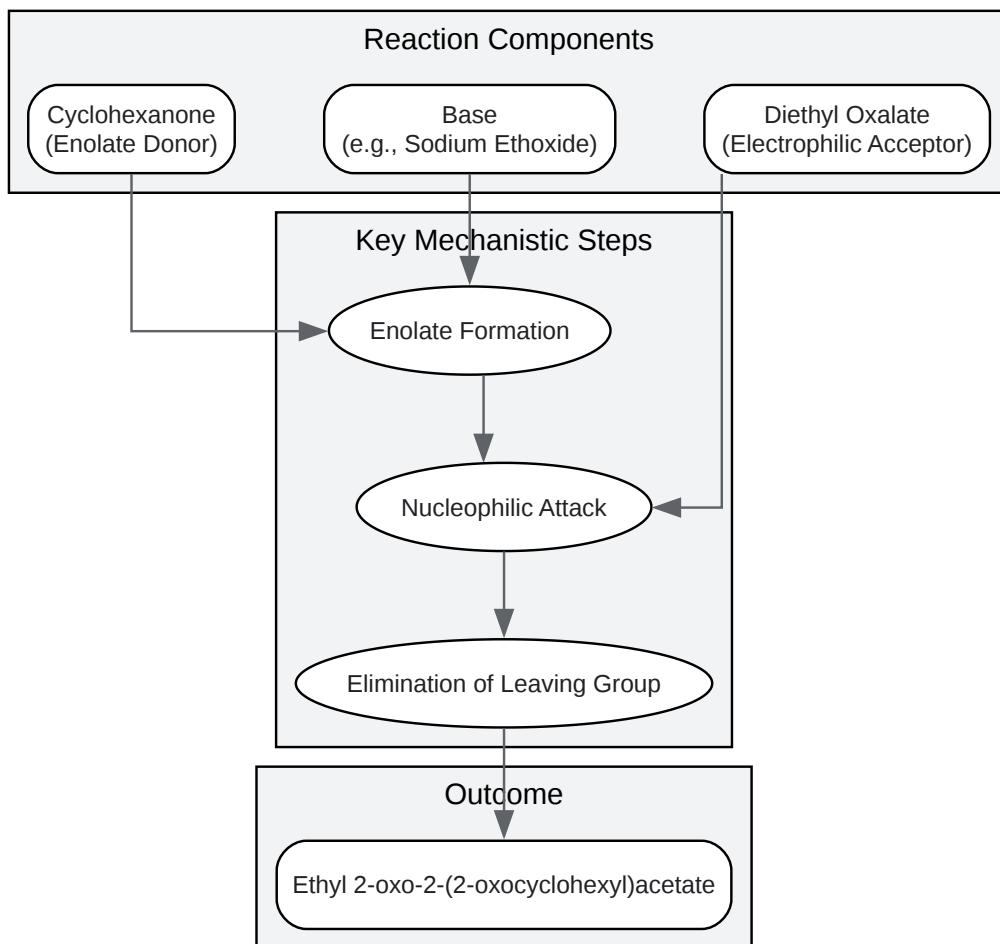
Technique	Key Features
<sup>13</sup> C NMR	Expected signals include those for the ketone and ester carbonyl carbons, the carbons of the ethyl group, and the carbons of the cyclohexanone ring.
Mass Spectrometry	The mass spectrum would show the molecular ion peak corresponding to the molecular weight of the compound, along with characteristic fragmentation patterns.
Infrared (IR) Spectroscopy	Prominent absorption bands would be observed for the C=O stretching vibrations of the ketone and ester functional groups.

Note: Specific peak values can be found in spectral databases such as PubChem.[\[1\]](#)

## Logical Relationships in Synthesis

The synthesis of ethyl 2-oxo-2-(2-oxocyclohexyl)acetate is a prime example of a mixed Claisen condensation, a fundamental carbon-carbon bond-forming reaction in organic chemistry.

## Logical Relationships in the Synthesis

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Caption: Key components and mechanistic steps in the synthesis of the title compound.

This technical guide provides a foundational understanding of ethyl 2-oxo-2-(2-oxocyclohexyl)acetate for professionals in the fields of chemical research and drug development. The information presented is intended to support further investigation and application of this versatile chemical intermediate.

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